

An In-depth Technical Guide to the Chemical Properties of Titanium Tetrabromide

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Compound of Interest

Compound Name: *Titanium;bromide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of titanium tetrabromide (TiBr_4). It is intended for professionals in research and development who require detailed information on handling, experimental procedures, and the chemical behavior of this versatile reagent.

Core Chemical and Physical Properties

Titanium tetrabromide is an orange, crystalline, hygroscopic solid at room temperature.^{[1][2]} It is a diamagnetic compound due to the d^0 electron configuration of the titanium(IV) center.^{[1][3]} A key characteristic of TiBr_4 is its high volatility, making it the most volatile transition metal bromide.^[1] It is highly soluble in nonpolar organic solvents such as chlorocarbons and benzene.^{[1][3]}

Quantitative Data Summary

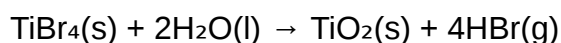
The following table summarizes the key physical and chemical properties of titanium tetrabromide.

Property	Value	References
Molecular Formula	TiBr ₄	[1]
Molar Mass	367.483 g/mol	[1]
Appearance	Orange-brown crystalline solid	[1]
Density	3.25 g/cm ³	[1]
Melting Point	39 °C (312 K)	[1]
Boiling Point	230 °C (503 K)	[1]
Crystal Structure	Cubic, Pa3	[1]
Coordination Geometry	Tetrahedral	[1]
Dipole Moment	0 D	[1]
Solubility in water	Hydrolyzes	[1]
Solubility in other solvents	Soluble in chlorocarbons, benzene	[1][3]

Reactivity and Chemical Behavior

Hydrolysis

Titanium tetrabromide reacts vigorously and exothermically with water in a hydrolysis reaction. [1] This reaction is rapid and potentially dangerous, releasing corrosive hydrogen bromide (HBr) gas. [1] The overall reaction can be represented as:



Due to its hygroscopic nature, TiBr₄ must be handled under anhydrous conditions to prevent decomposition. [2]

Lewis Acidity

With a titanium(IV) center, titanium tetrabromide is a strong Lewis acid. [1] It readily forms adducts with a variety of Lewis bases, such as ethers and amines. For example, it reacts with

tetrahydrofuran (THF) to form complexes like $\text{TiBr}_4(\text{THF})_2$.^[1] This Lewis acidity is the basis for its primary application as a catalyst in organic synthesis.^[1]

Redox Reactions and Ligand Exchange

Titanium tetrabromide can participate in redistribution reactions with other titanium tetrahalides. For instance, it reacts with titanium tetrachloride (TiCl_4) to produce a statistical mixture of mixed halides, $\text{TiBr}_{4-x}\text{Cl}_x$ (where $x = 0-4$).^[1]

Key Experimental Protocols

Synthesis and Purification of Titanium Tetrabromide

A common laboratory-scale synthesis involves the reaction of titanium tetrachloride with anhydrous hydrogen bromide.^[3]

Materials:

- Redistilled titanium tetrachloride (TiCl_4)
- Reagent-grade benzene, dried
- Anhydrous hydrogen bromide (HBr) gas
- Phosphorus pentoxide (P_2O_5) for drying
- Two-necked 250-mL flask
- Distillation apparatus
- Salt-ice bath
- Dry box or glove box

Procedure:

- All manipulations should be performed in a dry box under an inert atmosphere (e.g., nitrogen or argon).^[3]

- Prepare a solution of 35 g of TiCl_4 in 71 g of dry benzene in the two-necked flask.[\[3\]](#)
- Cool the flask to 0 °C using a salt-ice bath.[\[3\]](#)
- Dry HBr gas by passing it through a tower of P_2O_5 .[\[3\]](#)
- Bubble the dry HBr gas through the TiCl_4 solution at a flow rate of approximately 350 cm^3/min . The solution will change color from colorless to yellow, then to red.[\[3\]](#)
- Continue gassing for 1 hour, then stop the HBr flow and allow the solution to warm to room temperature over 3 hours.[\[3\]](#)
- Remove the solvent (benzene) by distillation.[\[3\]](#)
- Distill the remaining product, collecting the fraction that boils between 229 °C and 232 °C. The purified TiBr_4 will be an orange-red solid upon cooling.[\[3\]](#)
- The expected yield is approximately 80%. The product should be stored in a tightly sealed container under an inert atmosphere.[\[2\]](#)[\[3\]](#)

Handling and Storage

- Handling: Always handle titanium tetrabromide in a well-ventilated area, preferably in a fume hood or glovebox.[\[4\]](#) Avoid all personal contact, including inhalation of dust or fumes.[\[4\]](#) Personal protective equipment (PPE), including gloves, safety glasses, and a face shield, is mandatory.[\[2\]](#) When quenching or reacting with water, always add the TiBr_4 slowly to the water; never the other way around, to avoid a violent reaction.[\[4\]](#)
- Storage: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[\[4\]](#) The storage area should be designated for corrosive materials. Store under an inert atmosphere, such as nitrogen, as it is sensitive to air and moisture.[\[2\]](#)

Lewis Acid Catalysis: Example of a Friedel-Crafts Acylation

Titanium tetrabromide can be used as a Lewis acid catalyst for various organic transformations, including Friedel-Crafts reactions.

Materials:

- Titanium tetrabromide (TiBr_4)
- Anhydrous solvent (e.g., dichloromethane, nitrobenzene)
- Aromatic substrate (e.g., anisole)
- Acylating agent (e.g., acetyl chloride)
- Round-bottom flask with a magnetic stirrer
- Inert atmosphere setup (nitrogen or argon)
- Standard workup reagents (e.g., dilute HCl, sodium bicarbonate solution, brine, anhydrous magnesium sulfate)

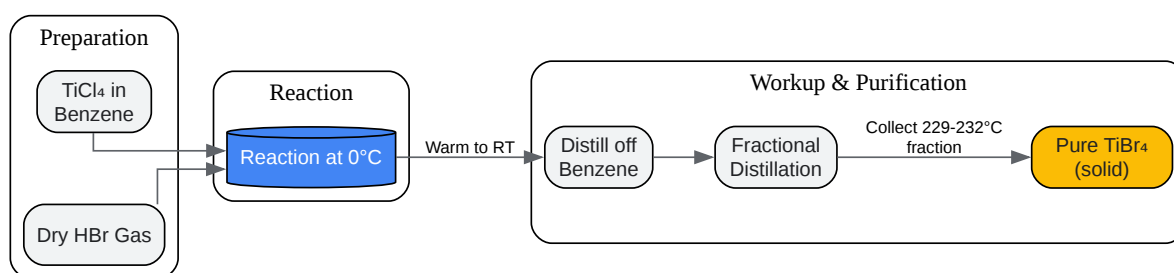
Procedure:

- Set up a dry, oven-baked round-bottom flask under an inert atmosphere.
- Dissolve the aromatic substrate in the anhydrous solvent.
- Add the titanium tetrabromide catalyst to the solution (typically 0.1 to 1.1 equivalents). The addition may be exothermic.
- Cool the mixture to a suitable temperature (e.g., 0 °C).
- Slowly add the acylating agent to the reaction mixture.
- Allow the reaction to stir at the appropriate temperature for the required time, monitoring by a suitable technique (e.g., TLC or GC).
- Upon completion, carefully quench the reaction by pouring it into a mixture of ice and dilute HCl.
- Separate the organic layer, and wash sequentially with water, sodium bicarbonate solution, and brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the product by a suitable method, such as column chromatography or distillation.

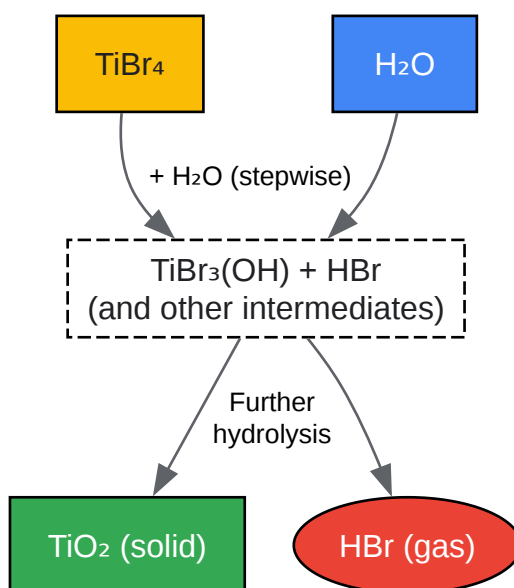
Visualizations of Workflows and Reactions

The following diagrams illustrate key processes and chemical behaviors of titanium tetrabromide.



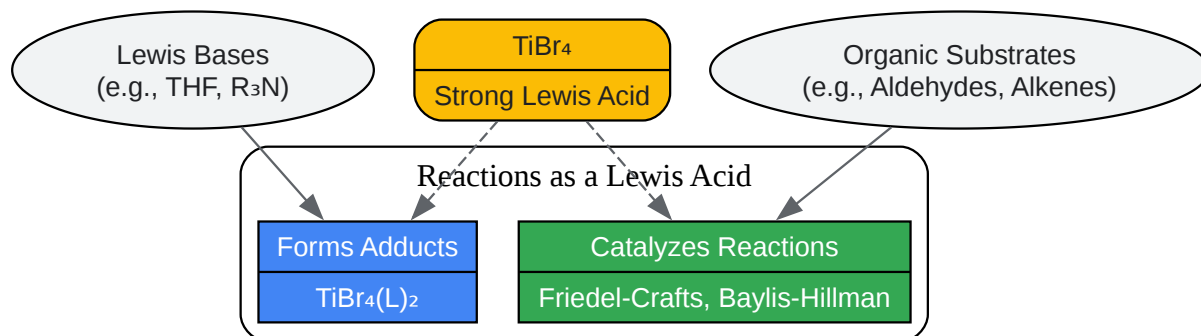
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Workflow for the synthesis and purification of TiBr_4 .



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Simplified pathway for the hydrolysis of $TiBr_4$.



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Summary of $TiBr_4$'s reactivity as a Lewis acid.

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